

ethyl 1-methyl-1H-pyrazole-3-carboxylate

molecular weight and formula

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Compound of Interest

Compound Name: **ethyl 1-methyl-1H-pyrazole-3-carboxylate**

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Technical Data Sheet: Ethyl 1-methyl-1H-pyrazole-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical properties of **ethyl 1-methyl-1H-pyrazole-3-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and materials science. The information is presented to support research and development activities.

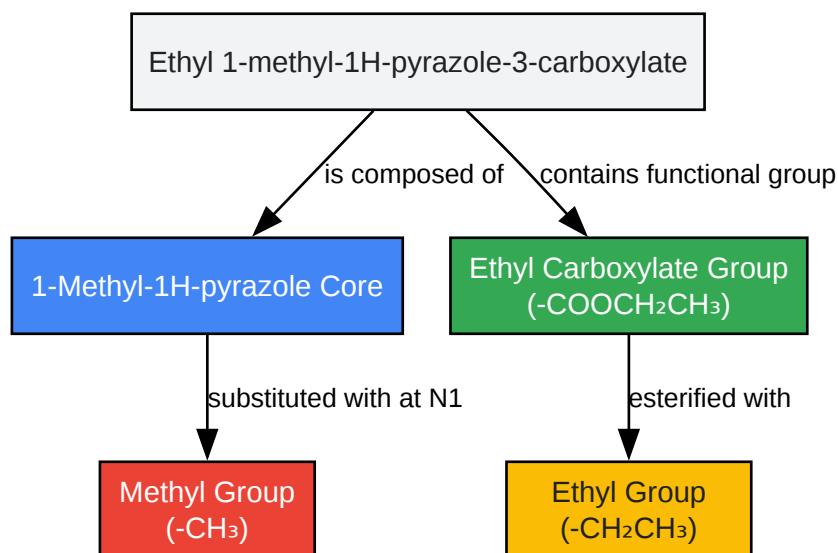
Chemical Identity and Properties

The fundamental molecular details of **ethyl 1-methyl-1H-pyrazole-3-carboxylate** are summarized below. These values are critical for stoichiometric calculations, analytical method development, and chemical synthesis.

Identifier	Value	Reference
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	154.16 g/mol	[1]
CAS Number	88529-79-7	[1] [2]

Structural Information

The structure of **ethyl 1-methyl-1H-pyrazole-3-carboxylate** consists of a central 1-methyl-1H-pyrazole ring, which is a five-membered aromatic heterocycle containing two adjacent nitrogen atoms. This core is substituted at the 3-position with an ethyl carboxylate group. The diagram below illustrates the connectivity of these molecular fragments.



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Molecular composition of the target compound.

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References

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- 2. boronmolecular.com [boronmolecular.com]
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